

2-Methylcyclohexyl acetate CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylcyclohexyl acetate

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An In-depth Technical Guide to 2-Methylcyclohexyl Acetate

This technical guide provides a comprehensive overview of **2-Methylcyclohexyl acetate**, a versatile ester utilized in various industrial applications. The document is intended for researchers, scientists, and professionals in drug development and chemical manufacturing, offering detailed information on its chemical identity, physicochemical properties, and synthesis methodologies.

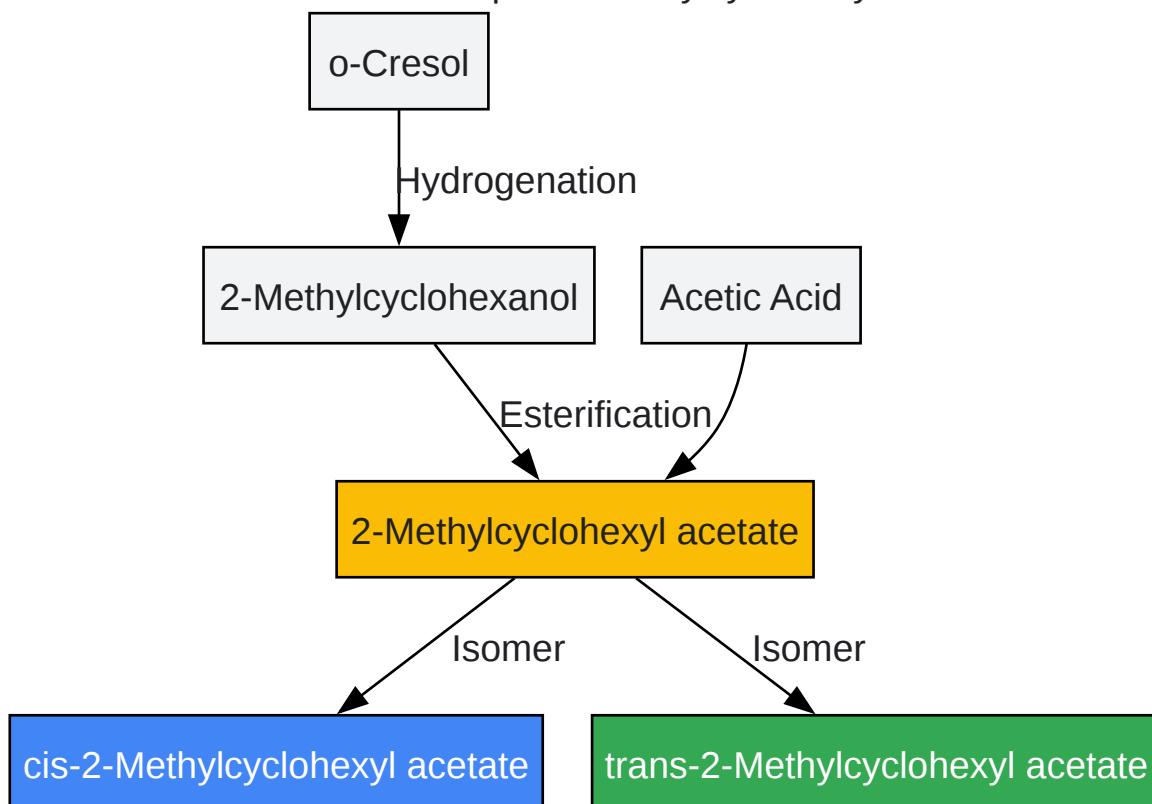
Chemical Identity and Isomerism

2-Methylcyclohexyl acetate is an organic compound with the chemical formula C₉H₁₆O₂. It is the ester of 2-methylcyclohexanol and acetic acid. The presence of two stereocenters in its structure gives rise to different stereoisomers. The most common forms are the cis and trans isomers, which can exist as racemic mixtures. The general CAS number for the mixed isomers is 5726-19-2.[1][2][3][4]

Identifier	Value
IUPAC Name	(2-methylcyclohexyl) acetate
Molecular Formula	C ₉ H ₁₆ O ₂ [1] [3]
Molecular Weight	156.22 g/mol [3] [5]
CAS Number (Mixed Isomers)	5726-19-2 [1] [2] [3] [4]
CAS Number (cis-isomer, racemic)	54714-33-9 [6] [7]
CAS Number (trans-isomer, racemic)	54714-34-0 [8]
EC Number	227-231-1 [4] [5]
Synonyms	Acetic acid 2-methylcyclohexyl ester, o-Methylcyclohexyl acetate (o-MCHA) [1] [2] [9]

Below is a diagram illustrating the relationship between the key starting material and the resulting isomers of **2-Methylcyclohexyl acetate**.

Isomeric Relationship of 2-Methylcyclohexyl Acetate



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Caption: Relationship between precursors and isomers of **2-Methylcyclohexyl acetate**.

Physicochemical Properties

2-Methylcyclohexyl acetate is a clear, colorless to light-yellow liquid with a characteristic fruity and floral aroma.[1][10] It is primarily used as a solvent and in the fragrance and flavor industries.[1][9]

Property	Value
Appearance	Clear, colorless to light-yellow liquid[1][10]
Boiling Point	182 °C (lit.)[5]
Density	0.9370 g/cm ³ [5]
Specific Gravity (at 20°C)	0.947 to 0.951
Refractive Index	1.4370 - 1.4400[5][11]
Vapor Pressure	1.34 hPa at 20°C[11]
Water Solubility	440 mg/L at 20°C[11]
LogP	2.75 at 20°C[11]

Safety and Handling

2-Methylcyclohexyl acetate is a combustible liquid.[12] Proper safety precautions should be taken during handling and storage.

Safety Parameter	Information
Hazard Statement	H227: Combustible liquid [12]
Precautionary Statements	P210, P280, P370+P378, P403+P235, P501 [12]
Storage	Store in a cool, dry, well-ventilated area away from heat and ignition sources. Keep container tightly closed. [1] [10]
Personal Protective Equipment	Wear protective gloves, safety goggles, and appropriate clothing. [10] [12]

Toxicological Data:

Test	Species	Result
Oral LD50	Rat (male/female)	> 2000 mg/kg bw [12]
Inhalation LC50	Rat (male/female)	> 5.32 mg/L air [12]
Dermal LD50	Rat (male/female)	> 2000 mg/kg bw [12]
Toxicity to fish (LC50)	Cyprinus carpio	14 mg/L - 96 h [12]
Toxicity to daphnia (EC50)	Daphnia magna	34 mg/L - 48 h [12]
Toxicity to algae (EC50)	Pseudokirchneriella subcapitata	> 40 mg/L - 72 h [12]

Experimental Protocols: Synthesis of 2-Methylcyclohexyl Acetate

The industrial synthesis of **2-methylcyclohexyl acetate** is typically a two-step process involving the hydrogenation of o-cresol to 2-methylcyclohexanol, followed by the esterification of the resulting alcohol with acetic acid.[\[13\]](#)[\[14\]](#)

Step 1: Hydrogenation of o-Cresol

The first step is the catalytic hydrogenation of o-cresol.

- Reactants: o-cresol, hydrogen gas.
- Solvent: Methylcyclohexane can be used as a solvent.[13]
- Catalyst: A hydrogenation catalyst such as Raney Nickel is employed.[14]
- Reaction Conditions: The reaction is carried out under pressure (e.g., 5 bar) and elevated temperature (e.g., 140°C) for several hours (e.g., 6 hours).[14]
- Outcome: This process yields 2-methylcyclohexanol with high conversion and selectivity.[14]

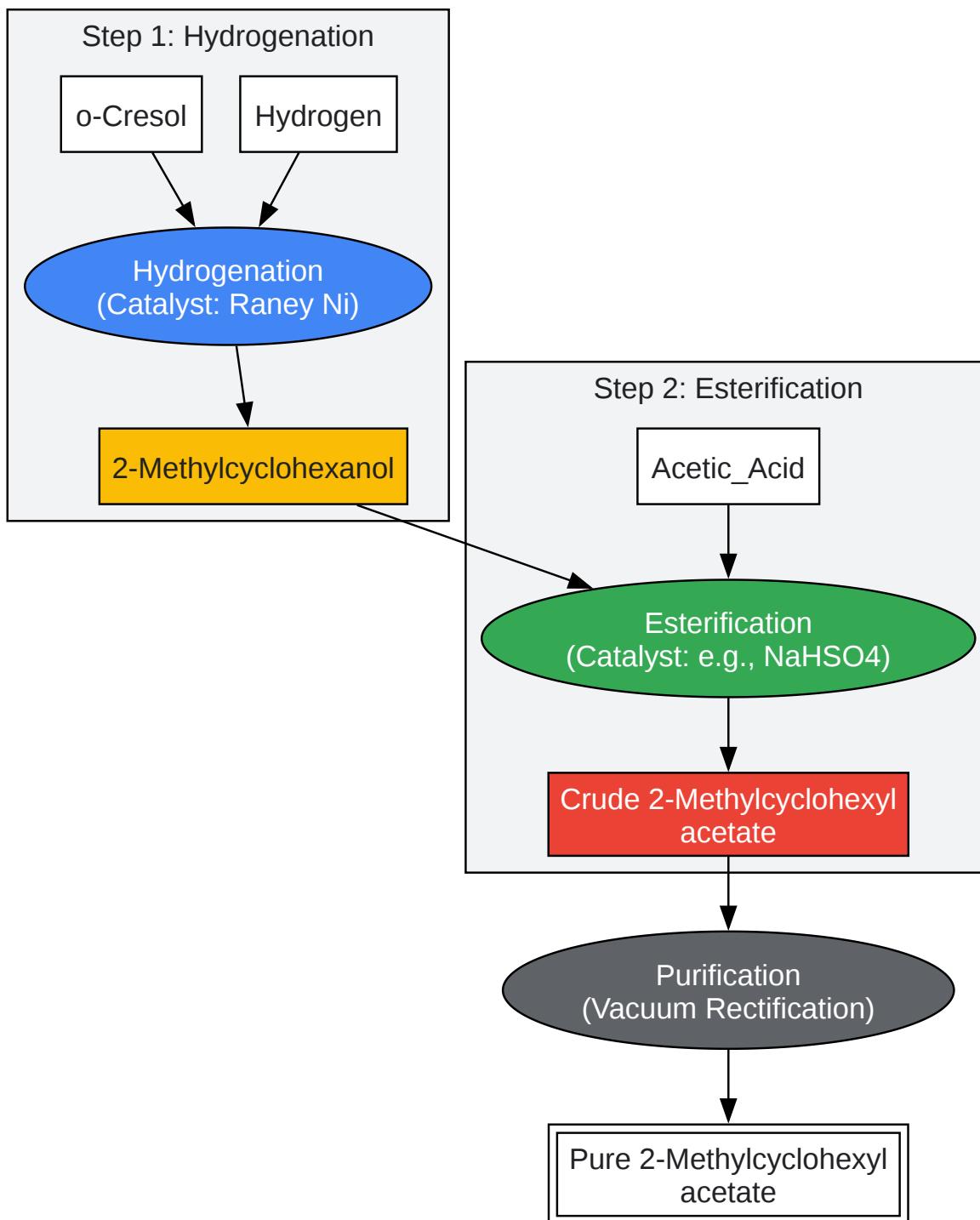
Step 2: Esterification of 2-Methylcyclohexanol

The second step involves the esterification of 2-methylcyclohexanol with acetic acid.

- Reactants: 2-methylcyclohexanol, acetic acid.
- Catalyst: An esterification catalyst is used. Examples include sodium bisulfate (NaHSO_4), concentrated sulfuric acid (H_2SO_4), or a sulfonic acid cation exchange resin.[14][15]
- Reaction Conditions: The reaction temperature is controlled in stages, for instance, starting at 100-105°C and increasing to 122-124°C as the reaction progresses.[13]
- Process: Acetic acid is added to the 2-methylcyclohexanol and catalyst mixture. The water produced during the reaction is removed to drive the equilibrium towards the product.[15]
- Purification: The final product, **2-methylcyclohexyl acetate**, can be purified by rectification under vacuum.[15]

The following diagram outlines the general workflow for the synthesis of **2-methylcyclohexyl acetate**.

Synthesis Workflow for 2-Methylcyclohexyl Acetate

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Caption: General workflow for the two-step synthesis of **2-Methylcyclohexyl acetate**.

Applications

2-Methylcyclohexyl acetate has several industrial applications:

- Fragrance and Flavor Industry: It is used as a fragrance ingredient in perfumes, lotions, shampoos, and other personal care products due to its fresh, fruity, and floral scent.[\[1\]](#) It also finds use as a flavoring agent in beverages, confectionery, and bakery items.[\[1\]](#)
- Solvent: It serves as an efficient extraction solvent, notably in the production of hydrogen peroxide via the anthraquinone process.[\[9\]](#)[\[14\]](#)
- Chemical Intermediate: It is used as a raw material or intermediate in research and development for new aroma chemicals.[\[1\]](#)

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- To cite this document: BenchChem. [2-Methylcyclohexyl acetate CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359852#2-methylcyclohexyl-acetate-cas-number-and-properties]

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